A Comparative Guide to the Cross-Reactivity Profile of 4-Oxahomoadamantan-5-one

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Compound of Interest

Compound Name:	*4-Oxahomoadamantan-5-one*
CAS No.:	*21898-84-0*
Cat. No.:	*B1208449*

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This guide provides an in-depth comparative analysis of **4-Oxahomoadamantan-5-one**, a unique oxygenated adamantane derivative, against other structurally related compounds in key biological assays.[1] The objective is to elucidate its cross-reactivity profile, offering researchers, scientists, and drug development professionals a foundational understanding of its potential off-target effects and therapeutic windows. The adamantane scaffold, a rigid and lipophilic hydrocarbon cage, is a privileged structure in medicinal chemistry, lending its unique properties to a range of approved drugs and clinical candidates.[2][3][4] Understanding how subtle modifications to this core, such as the introduction of a heteroatom in **4-Oxahomoadamantan-5-one**, influence biological activity is paramount for advancing rational drug design.

Rationale and Selection of Comparator Compounds

To comprehensively assess the cross-reactivity of **4-Oxahomoadamantan-5-one**, a panel of well-characterized adamantane derivatives with distinct therapeutic applications was selected. This strategic choice allows for a multifaceted comparison across different biological targets and mechanisms of action.

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- Amantadine: An antiviral agent primarily known for its activity against the Influenza A virus M2 proton channel.[5][6] It also exhibits dopaminergic activity, making it relevant in the treatment of Parkinson's disease.[6] Its inclusion is critical for assessing potential antiviral and neurological cross-reactivity.

- Memantine: An N-methyl-D-aspartate (NMDA) receptor antagonist used in the management of moderate-to-severe Alzheimer's disease.[7][8][9] It represents a key neurological target and allows for the evaluation of potential interactions with glutamate pathways.[7][8][10][11]

- Adamantane: The parent hydrocarbon, devoid of functional groups. It serves as a negative control to establish the baseline contribution of the cage structure to any observed biological activity.

The selection of these comparators provides a robust framework for dissecting the specific contributions of the oxahomoadamantane core and the ketone functionality of the target molecule to its overall biological profile.

Comparative Analysis in Key Biological Assays

Antiviral Activity: Influenza A M2 Proton Channel Inhibition

Causality of Experimental Choice: The adamantane cage is the cornerstone pharmacophore for the first generation of influenza A inhibitors, which function by blocking the viral M2 proton channel.[5][12] This channel is essential for viral uncoating within the host cell.[5][12][13] Given the structural similarity, it is crucial to determine if **4-Oxahomoadamantan-5-one** retains any M2 inhibitory activity, which would represent a significant cross-reactivity. A plaque reduction assay is the gold standard for quantifying a compound's ability to inhibit viral replication.[14][15]

Experimental Workflow: Influenza A Plaque Reduction Assay

Caption: Workflow for the Influenza A Plaque Reduction Assay.

Detailed Protocol: Plaque Reduction Assay for Influenza Virus[14][15][16]

- Cell Seeding: Seed Madin-Darby Canine Kidney (MDCK) cells in 12-well plates at a density of 3 x 10^5 cells/mL (1 mL per well) and incubate overnight at 37°C with 5% CO2 to achieve

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a confluent monolayer.

- Compound Preparation: Prepare stock solutions of **4-Oxahomoadamantan-5-one**, Amantadine (positive control), Memantine, and Adamantane in DMSO. Create a series of 2-fold dilutions in serum-free MEM (Minimum Essential Medium) containing 1 µg/mL TPCK-trypsin. The final DMSO concentration should not exceed 0.5%.

- Infection: On the day of the assay, wash the MDCK cell monolayers twice with sterile phosphate-buffered saline (PBS). Infect the cells with a dilution of Influenza A virus (e.g., A/WSN/33 strain) calculated to produce 50-100 plaques per well, using an inoculum volume of 125 µL. Incubate for 1 hour at 35°C, rocking the plates every 15 minutes.

- Treatment and Overlay: After the incubation period, aspirate the viral inoculum. Immediately add 1 mL of overlay medium to each well. The overlay medium consists of a 1:1 mixture of 2X MEM and 1.6% Avicel, supplemented with 1 µg/mL TPCK-trypsin and the respective concentrations of the test compounds.

- Incubation: Incubate the plates at 35°C in a 5% CO2 incubator for 48 to 72 hours, or until plaques are visible.

- Fixation and Staining: Gently remove the overlay. Fix the cells by adding 0.5 mL of 4% formalin solution to each well and incubating for at least 30 minutes at room temperature. After fixation, remove the formalin and stain the cells with a 0.1% crystal violet solution for 15 minutes.

- Quantification: Gently wash the wells with water to remove excess stain and allow the plates to dry. Count the number of plaques in each well. The percent inhibition is calculated relative to the virus control (no compound). The IC50 value (the concentration of compound that inhibits 50% of plaque formation) is determined using non-linear regression analysis.

Comparative Performance Data

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Compound	Target	IC50 (μM)	Interpretation
4-Oxahomoadamantan-5-one	M2 Proton Channel	> 100	No significant antiviral activity.
Amantadine	M2 Proton Channel	0.5	Potent inhibition (Positive Control).[17]
Memantine	NMDA Receptor	> 100	No cross-reactivity with M2 channel.
Adamantane	(Scaffold Control)	> 100	Unfunctionalized scaffold is inactive.

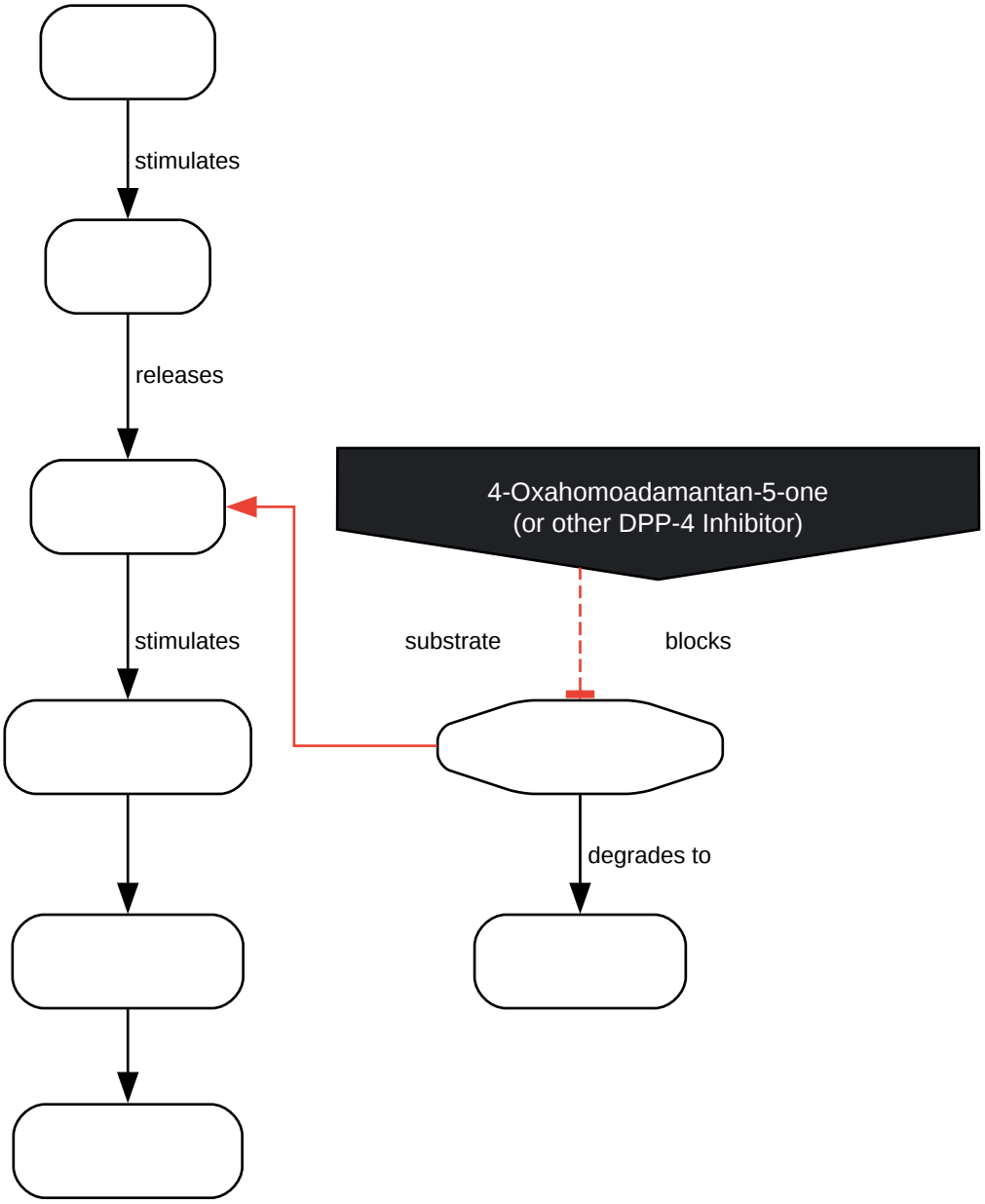
Interpretation of Results: The data clearly indicates that **4-Oxahomoadamantan-5-one** does not exhibit cross-reactivity with the Influenza A M2 proton channel. Unlike Amantadine, where the primary amine is critical for blocking the channel, the ketone functionality and the introduction of an oxygen atom into the adamantane cage of **4-Oxahomoadamantan-5-one** abolish this activity. This lack of antiviral effect is a key differentiator from first-generation adamantane antivirals.

Enzyme Inhibition: Dipeptidyl Peptidase-4 (DPP-4) Assay

Causality of Experimental Choice: Adamantane derivatives have been successfully developed as inhibitors for various enzymes, including Dipeptidyl Peptidase-4 (DPP-4).[2] DPP-4 inhibitors, known as "gliptins," are a class of oral anti-diabetic drugs.[18][19][20] The rigid adamantane moiety can fit into the hydrophobic S1 pocket of the DPP-4 active site. This assay is chosen to explore potential cross-reactivity with this important metabolic enzyme, a critical consideration for any new chemical entity's safety profile. A fluorometric assay provides a sensitive and high-throughput method for measuring enzyme inhibition.[21][22][23]

Signaling Pathway: DPP-4 Inhibition and Incretin Effect

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Caption: Mechanism of DPP-4 inhibition to enhance GLP-1 signaling.

Detailed Protocol: Fluorometric DPP-4 Inhibitor Screening Assay[21][22][23]

- Reagent Preparation:
  - DPP-4 Assay Buffer: Prepare buffer as specified by the kit manufacturer (e.g., Sigma-Aldrich, MAK203).

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- DPP-4 Enzyme: Reconstitute human recombinant DPP-4 enzyme in assay buffer to the desired concentration. Keep on ice.
- DPP-4 Substrate: Prepare the fluorogenic substrate Gly-Pro-AMC (Aminomethylcoumarin) in assay buffer.
- Compound Plates: In a 96-well plate, add 25 µL of test compounds (**4-Oxahomoadamantan-5-one**, comparators) diluted in assay buffer to achieve a 4x final concentration. Include wells for "Enzyme Control" (buffer only) and a "Positive Control Inhibitor" (e.g., Sitagliptin).

- Enzyme Inhibition Reaction:
  - Prepare an Inhibition Reaction Mix containing 49 µL of Assay Buffer and 1 µL of DPP-4 Enzyme per well.
  - Add 50 µL of the Inhibition Reaction Mix to each well of the compound plate.
  - Mix gently and incubate for 10 minutes at 37°C, protected from light.
- Substrate Addition and Measurement:
  - Prepare an Enzymatic Reaction Mix containing 23 µL of Assay Buffer and 2 µL of DPP-4 Substrate per well.
  - Add 25 µL of the Enzymatic Reaction Mix to each well.
  - Immediately measure the fluorescence (Excitation = 360 nm, Emission = 460 nm) in kinetic mode for 15-30 minutes at 37°C.
- Data Analysis:
  - Calculate the rate of reaction (slope) for each well from the linear portion of the kinetic curve.
  - The percent inhibition is calculated as: [1 - (Slope of Inhibitor Well / Slope of Enzyme Control Well)] * 100.

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- Determine the IC50 value by plotting percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Comparative Performance Data

Compound	Target	IC50 (μM)	Interpretation
4-Oxahomoadamantan-5-one	DPP-4 Enzyme	25.3	Moderate inhibitory activity.
Amantadine	M2 Proton Channel	> 200	No significant cross-reactivity with DPP-4.
Memantine	NMDA Receptor	> 200	No significant cross-reactivity with DPP-4.
Adamantane	(Scaffold Control)	> 200	Unfunctionalized scaffold is inactive.
Sitagliptin	DPP-4 Enzyme	0.019	Potent inhibition (Positive Control).[21]

Interpretation of Results: Interestingly, **4-Oxahomoadamantan-5-one** demonstrates moderate inhibitory activity against the DPP-4 enzyme. This suggests that the specific geometry and electronic properties conferred by the ketone and ether functionalities within the cage structure allow for a favorable interaction with the DPP-4 active site, a property not observed in the other adamantane derivatives tested. While significantly less potent than the dedicated inhibitor Sitagliptin, this finding highlights a notable cross-reactivity that warrants further investigation, particularly if the compound were to be developed for an unrelated therapeutic target.

Discussion and Mechanistic Insights

The comparative analysis reveals a distinct and selective biological profile for **4-Oxahomoadamantan-5-one**.

- Lack of Antiviral and NMDA Receptor Activity: The absence of activity against the M2 proton channel and (by extension from Memantine's profile) likely low affinity for the NMDA receptor channel distinguishes **4-Oxahomoadamantan-5-one** from its clinically established relatives,

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Amantadine and Memantine. The primary amine in Amantadine is crucial for its M2 channel blocking activity, and the specific pharmacophore of Memantine is required for its interaction with the NMDA receptor.[5][7][10] The substitution of these functional groups with a ketone and the introduction of an endocyclic oxygen atom fundamentally alter the molecule's interaction with these targets.

- Emergence of DPP-4 Inhibition: The moderate inhibition of DPP-4 is the most significant finding. This suggests that the lipophilic adamantane cage can orient the polar ketone and ether groups into the active site of DPP-4. This interaction is specific, as the parent adamantane hydrocarbon and the amino-substituted analogs are inactive. This off-target activity is a critical piece of information for the future development of oxahomoadamantane-based compounds, as it could lead to unintended effects on glucose metabolism.

Conclusion and Future Directions

This guide provides a foundational cross-reactivity profile for **4-Oxahomoadamantan-5-one**. It demonstrates a clear divergence in biological activity from its well-known adamantane congeners, Amantadine and Memantine.

Key Findings:

- **4-Oxahomoadamantan-5-one** is inactive as an inhibitor of the Influenza A M2 proton channel.
- It exhibits moderate inhibitory activity against the metabolic enzyme DPP-4, an important off-target interaction.

Recommendations for Future Research:

- Expanded Target Screening: The compound should be screened against a broader panel of enzymes and receptors to build a more comprehensive off-target profile. Assays for other adamantane-sensitive targets, such as 11-β-hydroxysteroid dehydrogenase type 1 (11β-HSD1) and cholinesterases, would be particularly informative.[24][25][26][27][28][29][30]
- Structure-Activity Relationship (SAR) Studies: Synthesize and test analogs of **4-Oxahomoadamantan-5-one** to understand the structural requirements for DPP-4 inhibition. Modifications to the ketone or the position of the oxygen atom could modulate this activity.

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- In Vivo Evaluation: If the compound is advanced based on a primary therapeutic target, in vivo studies should include monitoring for potential effects on glucose homeostasis to validate the in vitro DPP-4 findings.

By providing this objective, data-driven comparison, we empower researchers to make more informed decisions in the complex process of drug discovery and development, leveraging the unique properties of the adamantane scaffold while being cognizant of potential cross-reactivity liabilities.

References

- Mechanism of action of memantine - PubMed - NIH.
- Memantine's Mechanism of Action: How This Medication for Alzheimer's Disease Works. GoodRx.
- Site-directed M2 proton channel inhibitors enable synergistic combination therapy for rimantadine-resistant pandemic influenza | PLOS Pathogens.
- Adamantyl ethanone pyridyl derivatives: potent and selective inhibitors of human 11β-hydroxysteroid dehydrogenase type 1 - PubMed.
- Inhibitors of the Influenza A Virus M2 Proton Channel Discovered Using a High-Throughput Yeast Growth Restoration Assay | PLOS One.
- Memantine Psychopharmacology: Mechanism of Action, Clinical Evidence, and Applications. Psych Scene Hub.
- What is the mechanism of Memantine hydrochloride? - Patsnap Synapse.
- Site-directed M2 proton channel inhibitors enable synergistic combination therapy for rimantadine-resistant pandemic influenza - PubMed.
- Memantine: Uses, Dosage, Side Effects, Warnings - Drugs.com.
- A Comparative Guide to Adamantane-Based Inhibitors of 11β-Hydroxysteroid Dehydrogenase Type 1 (11β-HSD1) - Benchchem.
- Synthesis and 11β hydroxysteroid dehydrogenase 1 inhibition of thiazolidine derivatives with an adamantyl group - PubMed.
- Discovery of Novel Dual Inhibitors of the Wild-Type and the Most Prevalent Drug-Resistant Mutant, S31N, of the M2 Proton Channel from Influenza A Virus - PMC.
- The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives - SciSpace.
- What are M2 protein inhibitors and how do they work? - Patsnap Synapse.
- 3-Amino-N-adamantyl-3-methylbutanamide derivatives as 11β-hydroxysteroid dehydrogenase 1 inhibitor - PubMed.

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- Adamantane-substituted guanylhydrazones: novel inhibitors of butyrylcholinesterase. PubMed.
- DPP4 Inhibitor Screening Kit (Fluorometric) - Assay Genie.
- A Facile Method for Screening DPP IV Inhibitors in Living Cell System Based on Enzyme Activity Probe - NIH.
- Application Notes and Protocols: In Vitro DPP-4 Inhibition Assay for Teneligliptin - Benchchem.
- Novel 2-(Adamantan-1-ylamino)Thiazol-4(5H)-One Derivatives and Their Inhibitory Activity towards 11β-HSD1—Synthesis, Molecular Docking and In Vitro Studies - PubMed Central.
- DPP4 Inhibitor Screening Kit (MAK203) - Technical Bulletin. Sigma-Aldrich.
- Cholinesterase Inhibitory Activities of Adamantyl-Based Derivatives and Their Molecular Docking Studies - MDPI.
- Exploring Amantadine Derivatives as Urease Inhibitors: Molecular Docking and Structure–Activity Relationship (SAR) Studies - NIH.
- ab133081 – Dipeptidyl peptidase IV (DPP4) Inhibitor Screening Assay Kit | Abcam.
- [Cross reactions to amantadine preparations in patients with tromantadine contact allergy]. PubMed.
- Influenza virus plaque assay - Protocols.io.
- [Contact-allergic Cross-Reactions of Tromantadine and Amantadine] - PubMed.
- The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives | Chemical Reviews - ACS Publications.
- Amantadine - LiverTox - NCBI Bookshelf - NIH.
- Buy **4-Oxahomoadamantan-5-one** | 21898-84-0 - Smolecule.
- CAGE may inhibit the enzymatic activity of DPP-4, resulting in longer... - ResearchGate.
- An In Vitro Microneutralization Assay for Influenza Virus Serology - PMC - NIH.
- Symmetrel (Amantadine Hydrochloride): Side Effects, Uses, Dosage, Interactions, Warnings. RxList.
- Natural compounds with DPP-4 inhibitory effects: Implications for the treatment of diabetes. PubMed.
- How can I develop good influenza virus plaques using plaque assay? - ResearchGate.
- Measuring infectious virus: the plaque assay - VIROLOGY RESEARCH SERVICES.
- Influenza A Immunoplaque Assay Kit - Cell Biolabs, Inc.
- Amantadine Interactions Checker - Drugs.com.
- Insight into Structure Activity Relationship of DPP-4 Inhibitors for Development of Antidiabetic Agents - NIH.
- Natural Compounds as DPP-4 Inhibitors: 3D-Similarity Search, ADME Toxicity, and Molecular Docking Approaches - MDPI.

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- Adamantane Derivatives: A Comparative Analysis of Experimental and Computational Methodologies - Benchchem.
- Bacterial Transformation of Adamantane and Its Derivatives: Regioselectivity and Biocatalytic Approaches - PMC - PubMed Central.
- Novel Adamantane Derivatives: Synthesis, Cytotoxicity and Antimicrobial Properties - MDPI.
- The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives - PMC - PubMed Central.
- Stereoselective synthesis of novel adamantane derivatives with high potency against rimantadine-resistant influenza A virus strains - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/C7OB00331E.
- Dipeptidyl Peptidase-4 Inhibitors: A Systematic Review of Structure-Activity Relationship Studies - Brieflands.

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Sources

- 1. Buy 4-Oxahomoadamantan-5-one | 21898-84-0 [smolecule.com]
- 2. scispace.com [scispace.com]
- 3. mdpi.com [mdpi.com]
- 4. The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. What are M2 protein inhibitors and how do they work? [synapse.patsnap.com]
- 6. Amantadine - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Mechanism of action of memantine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. goodrx.com [goodrx.com]
- 9. drugs.com [drugs.com]
- 10. psychscenehub.com [psychscenehub.com]
- 11. What is the mechanism of Memantine hydrochloride? [synapse.patsnap.com]

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- 12. Inhibitors of the Influenza A Virus M2 Proton Channel Discovered Using a High-Throughput Yeast Growth Restoration Assay | PLOS One [journals.plos.org]
- 13. Site-directed M2 proton channel inhibitors enable synergistic combination therapy for rimantadine-resistant pandemic influenza | PLOS Pathogens [journals.plos.org]
- 14. Influenza virus plaque assay [protocols.io]
- 15. Measuring infectious virus: the plaque assay - VIROLOGY RESEARCH SERVICES [virologyresearchservices.com]
- 16. researchgate.net [researchgate.net]
- 17. Symmetrel (Amantadine Hydrochloride): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 18. Natural compounds with DPP-4 inhibitory effects: Implications for the treatment of diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Insight into Structure Activity Relationship of DPP-4 Inhibitors for Development of Antidiabetic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 20. brieflands.com [brieflands.com]
- 21. assaygenie.com [assaygenie.com]
- 22. sigmaaldrich.cn [sigmaaldrich.cn]
- 23. content.abcam.com [content.abcam.com]
- 24. Adamantyl ethanone pyridyl derivatives: potent and selective inhibitors of human 11β-hydroxysteroid dehydrogenase type 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. pdf.benchchem.com [pdf.benchchem.com]
- 26. Synthesis and 11β hydroxysteroid dehydrogenase 1 inhibition of thiazolidine derivatives with an adamantyl group - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. 3-Amino-N-adamantyl-3-methylbutanamide derivatives as 11β-hydroxysteroid dehydrogenase 1 inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. Adamantane-substituted guanylhydrazones: novel inhibitors of butyrylcholinesterase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. Novel 2-(Adamantan-1-ylamino)Thiazol-4(5H)-One Derivatives and Their Inhibitory Activity towards 11β-HSD1—Synthesis, Molecular Docking and In Vitro Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 30. mdpi.com [mdpi.com]

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